

Application Notes and Protocols: Measuring Pinacidil-Induced Vasodilation in Aortic Ring Assays

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Compound of Interest

Compound Name: *Pinacidil*

Cat. No.: *B104378*

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Introduction

Pinacidil is a well-characterized vasodilator that exerts its effects through the opening of ATP-sensitive potassium (KATP) channels in vascular smooth muscle cells.[1][2] This action leads to hyperpolarization of the cell membrane, subsequent closure of voltage-gated calcium channels, a decrease in intracellular calcium concentration, and ultimately, smooth muscle relaxation and vasodilation.[1][3] The aortic ring assay is a robust ex vivo method to study the pharmacological effects of vasoactive compounds like **Pinacidil**, providing valuable insights into their mechanism of action and potency.

These application notes provide a detailed protocol for measuring **Pinacidil**-induced vasodilation using isolated aortic rings, along with data presentation guidelines and visual representations of the experimental workflow and underlying signaling pathways.

Data Presentation

The vasodilatory effect of **Pinacidil** is concentration-dependent. The following table summarizes quantitative data from representative studies on rat aorta.

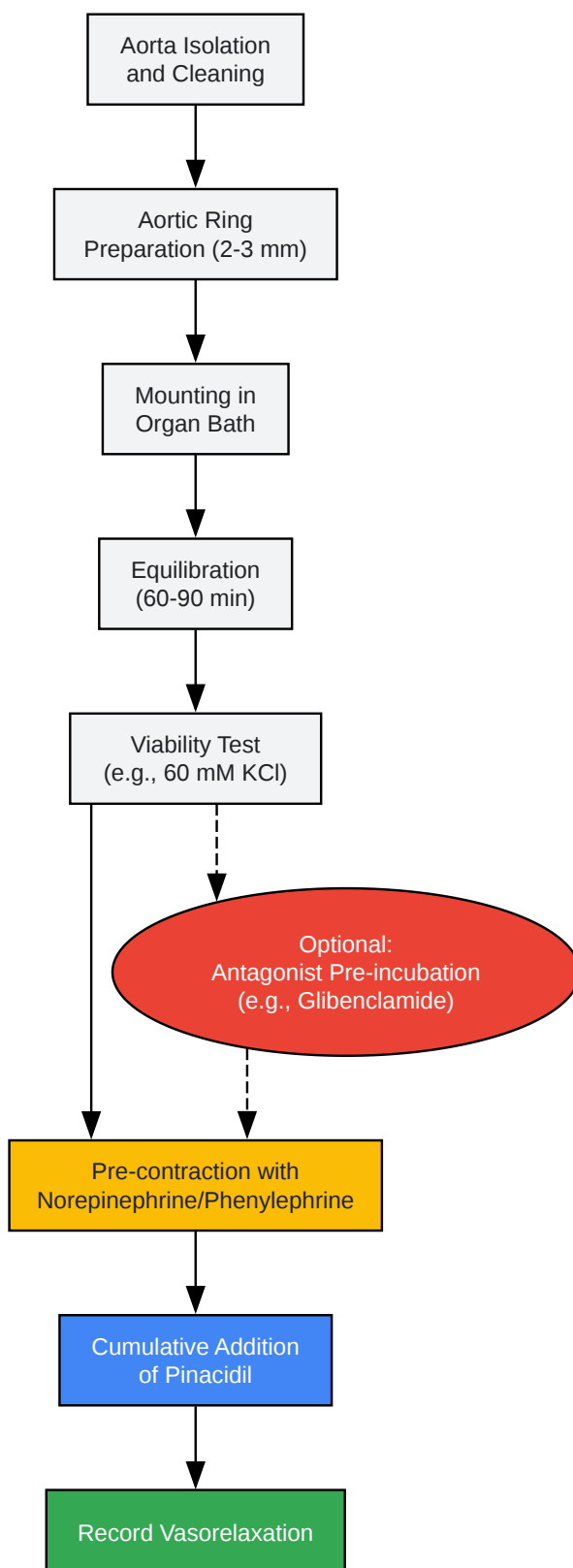
Parameter	Value	Pre-constricting Agent	Species/Tissue	Reference
Concentration Range	0.1 - 100 μ M	Norepinephrine	Rat Aorta	[1]
ED50	0.3 μ M	Serotonin	Rat Aortic Strips	
EC50	680 nM	Not Specified	Vascular Smooth Muscle	

Note: ED50/EC50 values can vary depending on the experimental conditions, including the specific contractile agonist used and its concentration.

Signaling Pathway of Pinacidil-Induced Vasodilation

Pinacidil's primary mechanism involves the activation of ATP-sensitive potassium (KATP) channels in the plasma membrane of vascular smooth muscle cells. This initiates a signaling cascade that leads to vasodilation.





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References

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- 2. Mechanism of the vasodilator action of pinacidil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Pinacidil induces vascular dilation and hyperemia in vivo and does not impact biophysical properties of neurons and astrocytes in vitro | MDedge [mdedge.com]
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